

A Comparative Crystallographic Guide to Substituted Benzoic Acid Derivatives

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Compound of Interest

Compound Name: *3-Amino-5-chloro-2-methylbenzoic acid*
Cat. No.: *B7966996*

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A Note to the Reader: This guide provides a comparative analysis of the single-crystal X-ray crystallography data for several substituted benzoic acid derivatives. Initial investigations did not yield publicly available crystallographic data for **3-Amino-5-chloro-2-methylbenzoic acid**. Therefore, this guide will serve as a practical example of how to compare related crystal structures, using o-toluic acid, o-chlorobenzoic acid, and methyl 2-amino-5-chlorobenzoate as primary examples. This approach allows us to delve into the principles of crystallographic comparison even in the absence of data for a specific compound of interest.

The Significance of Single-Crystal X-ray Crystallography in Drug Development

In the realm of pharmaceutical sciences, the precise three-dimensional arrangement of atoms within a molecule is paramount. Single-crystal X-ray crystallography is an unparalleled technique that provides this detailed structural information at the atomic level.^{[1][2]} This knowledge is crucial for understanding a molecule's physicochemical properties, such as solubility, stability, and crystal packing, which in turn profoundly influence its bioavailability and efficacy as a drug substance. For active pharmaceutical ingredients (APIs) like substituted

benzoic acids, which are common scaffolds in medicinal chemistry, a thorough understanding of their solid-state structure is a prerequisite for rational drug design and development.

Comparative Analysis of Crystallographic Data

While the crystal structure of **3-Amino-5-chloro-2-methylbenzoic acid** is not publicly available, we can gain valuable insights by comparing the crystallographic parameters of structurally related molecules. For this guide, we will examine o-toluic acid, o-chlorobenzoic acid, and methyl 2-amino-5-chlorobenzoate.

Parameter	o-Toluic Acid	o-Chlorobenzoic Acid	Methyl 2-amino-5-chlorobenzoate
Chemical Formula	C ₈ H ₈ O ₂ [3] [4]	C ₇ H ₅ ClO ₂ [5] [6] [7]	C ₈ H ₈ ClNO ₂ [8] [9] [10]
Molecular Weight	136.15 g/mol [3] [4]	156.57 g/mol [5] [6]	185.60 g/mol [8] [9]
Crystal System	Monoclinic	Monoclinic [5]	Monoclinic [8]
Space Group	P2 ₁ /c	P2 ₁ /c	P2 ₁ [8]
a (Å)	13.913(3)	13.84	3.9480(8) [8]
b (Å)	4.063(1)	3.85	9.0230(18) [8]
c (Å)	12.591(3)	12.82	12.018(2) [8]
β (°)	108.79(2)	110.4	94.10(3) [8]
Volume (Å ³)	673.4(3)	641.0	427.02(15) [8]
Z	4	4	2 [8]
Calculated Density (g/cm ³)	1.342	1.623	1.444
Hydrogen Bonding	Carboxylic acid dimers	Carboxylic acid dimers	Intermolecular N-H...O and intramolecular N-H...O [8]

Expert Analysis of the Data:

The comparison of o-toluic acid and o-chlorobenzoic acid is particularly insightful due to the similar van der Waals radii of the methyl and chloro substituents. Both crystallize in the monoclinic space group $P2_1/c$ and exhibit the classic hydrogen-bonded carboxylic acid dimer motif. However, the subtle differences in their cell parameters, particularly the unit cell volume, can be attributed to the differing electronic nature and packing efficiencies of the methyl versus the chloro group.[11]

Methyl 2-amino-5-chlorobenzoate, while also monoclinic, crystallizes in the non-centrosymmetric space group $P2_1$. A key feature of its structure is the presence of both inter- and intramolecular hydrogen bonds involving the amino and ester groups. The intramolecular N-H...O hydrogen bond leads to the formation of a stable six-membered ring, which influences the overall conformation of the molecule.[8][12] This type of detailed structural information is invaluable for understanding how functional group modifications can impact crystal packing and, consequently, the material's properties.

Experimental Workflow for Single-Crystal X-ray Diffraction

Obtaining high-quality crystallographic data is a meticulous process that requires careful execution of several steps. The following is a generalized protocol for the structure determination of a small organic molecule like a substituted benzoic acid.



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Figure 1. A generalized workflow for single-crystal X-ray diffraction analysis.

Detailed Experimental Protocol

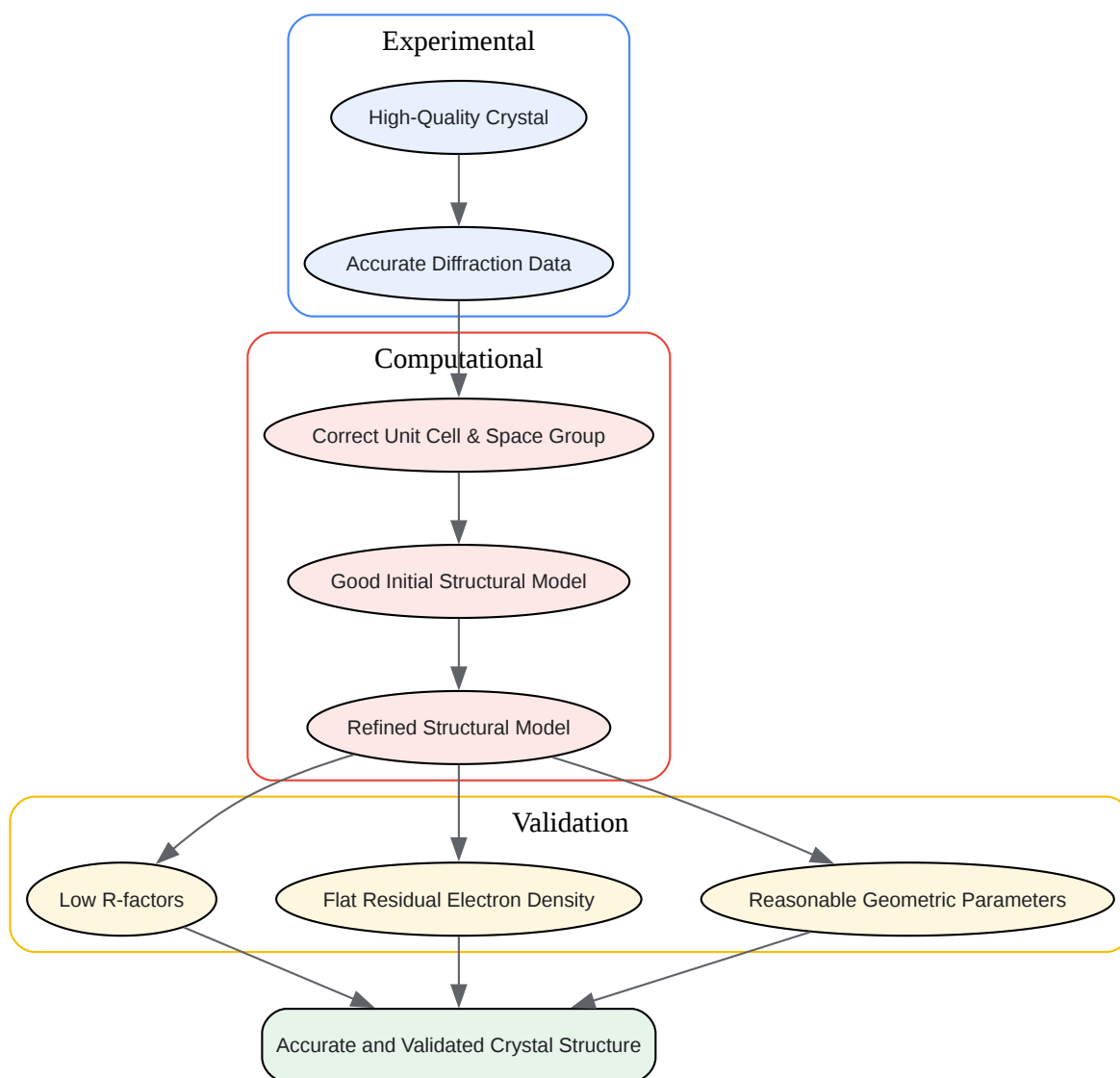
- **Crystal Growth:** The cornerstone of a successful X-ray diffraction experiment is the availability of high-quality single crystals. For small organic molecules, common

crystallization techniques include slow evaporation from a suitable solvent, vapor diffusion, and slow cooling of a saturated solution. The choice of solvent is critical and often requires screening a variety of options to find conditions that promote slow, ordered crystal growth.

- **Crystal Selection and Mounting:** A suitable crystal should be clear, have well-defined faces, and be of an appropriate size (typically 0.1-0.3 mm in each dimension). The selected crystal is carefully mounted on a goniometer head, often using a cryoprotectant to prevent damage during data collection at low temperatures (typically 100 K).^[13]
- **Data Collection:** The mounted crystal is placed in the X-ray beam of a single-crystal diffractometer.^[13] The choice of X-ray source (e.g., Molybdenum or Copper) depends on the nature of the sample.^[2] The diffractometer rotates the crystal through a series of angles, and the diffracted X-rays are recorded by a detector. A complete dataset consists of thousands of individual reflection intensities.
- **Data Reduction and Space Group Determination:** The raw diffraction data are processed to correct for experimental factors and to determine the unit cell parameters and the crystal's space group. This step is crucial as it defines the symmetry of the crystal lattice.
- **Structure Solution:** The processed data are then used to solve the crystal structure. For small molecules, direct methods are most commonly employed. These are computational techniques that use the phases of the most intense reflections to generate an initial electron density map, from which the positions of the atoms can be determined.
- **Structure Refinement:** The initial atomic model is then refined against the experimental data using a least-squares minimization process.^[14] This iterative procedure adjusts the atomic coordinates, and thermal displacement parameters to improve the agreement between the observed and calculated structure factors. Hydrogen atoms are often placed at calculated positions and refined using a riding model.
- **Validation and Analysis:** The final refined structure is rigorously validated to ensure its quality and correctness. This is often done using software like PLATON or by submitting the data to the International Union of Crystallography's CheckCIF service. A thorough analysis of the final structure includes an examination of bond lengths, bond angles, torsion angles, and intermolecular interactions such as hydrogen bonds and van der Waals contacts.

Logical Relationships in Crystallographic Analysis

The process of determining and analyzing a crystal structure is a logical and self-validating system. Each step builds upon the previous one, and inconsistencies at any stage can indicate problems with the crystal, the data, or the refinement model.



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Figure 2. Logical flow and self-validation in crystallographic structure determination.

The quality of the final structure is assessed by several factors, including the R-factor (a measure of the agreement between the observed and calculated structure factors), the residual electron density map (which should be relatively flat), and the reasonableness of the derived geometric parameters (bond lengths and angles). A low R-factor, a clean residual density map, and chemically sensible geometry are all indicators of a successful and trustworthy structure determination.

Conclusion

While the crystal structure of **3-Amino-5-chloro-2-methylbenzoic acid** remains to be determined, the comparative analysis of its structural analogs provides a powerful demonstration of the utility of single-crystal X-ray crystallography. The detailed insights into molecular conformation, crystal packing, and intermolecular interactions are indispensable for the rational design and development of new pharmaceutical compounds. The rigorous and self-validating nature of the crystallographic workflow ensures the generation of reliable and accurate structural data, forming a solid foundation for advancing our understanding of structure-property relationships in the solid state.

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